

VE-821 stable storage temperature handling

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: VE-821

CAS No.: 1232410-49-9

Cat. No.: S548526

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Chemical Properties & Handling Guidelines

This section summarizes the core physical and chemical data for **VE-821**, which is critical for proper storage and experimental preparation.

Table 1: Basic Chemical Data and Solubility of VE-821 [1] [2] [3]

Property	Specification
CAS Number	1232410-49-9
Molecular Formula	C ₁₈ H ₁₆ N ₄ O ₃ S
Molecular Weight	368.41 g/mol
Purity	≥98% [2] [4]
Appearance	Light green to green solid [4]

Table 2: Storage, Stability, and Solubility [1] [3] [4]

Aspect	Condition
Recommended Storage	Store as a solid powder at -20°C . [1] [3] [4]
Powder Stability	Stable for 3 years at -20°C; 2 years at 4°C. [3]
Solution Stability	In DMSO: 6 months at -80°C; 1 month at -20°C. [3] [4]
Solubility in DMSO	74 mg/mL (200.86 mM) [1] or 100 mM [2].
Solubility in Water	Insoluble [1] [4].
Solubility in Ethanol	Insoluble [1].

Frequently Asked Questions (FAQs)

- **Q1: What is the primary biological target of VE-821?** **VE-821** is a potent, selective, and ATP-competitive inhibitor of the **Ataxia telangiectasia and Rad3-related (ATR) kinase**. It has a K_i of 13 nM and an IC_{50} of 26 nM in cell-free assays. It shows excellent selectivity for ATR over related PIKK family kinases like ATM, DNA-PK, and mTOR [1] [2] [4].
- **Q2: How should I prepare and store a stock solution of VE-821?**
 - **Preparation:** Dissolve **VE-821** powder in high-quality, freshly opened DMSO to a concentration of 10-100 mM.
 - **Aliquoting:** Once dissolved, aliquot the stock solution into smaller, single-use vials to minimize freeze-thaw cycles and exposure to moisture.
 - **Storage:** Store the aliquots at **-80°C for up to 6 months** or at **-20°C for up to 1 month** [3] [4].
- **Q3: Is VE-821 hazardous?** According to its Safety Data Sheet (SDS), **VE-821** is **not classified as a hazardous substance**. However, as with all research chemicals, it should not be used for human or veterinary therapy. Standard laboratory safety practices are advised, including avoiding inhalation, skin contact, and the formation of dust and aerosols [3].

Experimental Protocols from Literature

Here are detailed methodologies for two key applications of **VE-821**: radiosensitization and chemosensitization.

Protocol 1: Radiosensitization of Pancreatic Cancer Cells [5]

This protocol outlines the use of **VE-821** to increase the sensitivity of cancer cells to radiation.

- **Cell Lines:** PSN-1, MiaPaCa-2, PANC-1 (all p53 mutant).
- **Inhibitor Preparation:** Prepare a 1 mM stock of **VE-821** in DMSO. Use a working concentration of 1 μ M.
- **Procedure:**
 - Plate cells and allow them to adhere overnight.
 - **Pre-incubation:** Add **VE-821** to the culture media to a final concentration of 1 μ M, 1 hour prior to irradiation.
 - **Irradiation:** Expose cells to the desired dose of gamma radiation (e.g., 6 Gy).
 - **Post-incubation:** Maintain cells in the **VE-821**-containing media for up to 72 hours post-irradiation for maximum effect.
- **Key Readouts:**
 - **Clonogenic Assay:** Measure cell survival and radiosensitization.
 - **Western Blot:** Confirm inhibition of ATR signaling by assessing reduced phosphorylation of Chk1 at Ser345.
 - **Immunofluorescence:** Monitor DNA damage repair by observing persistence of γ H2AX and 53BP1 foci.

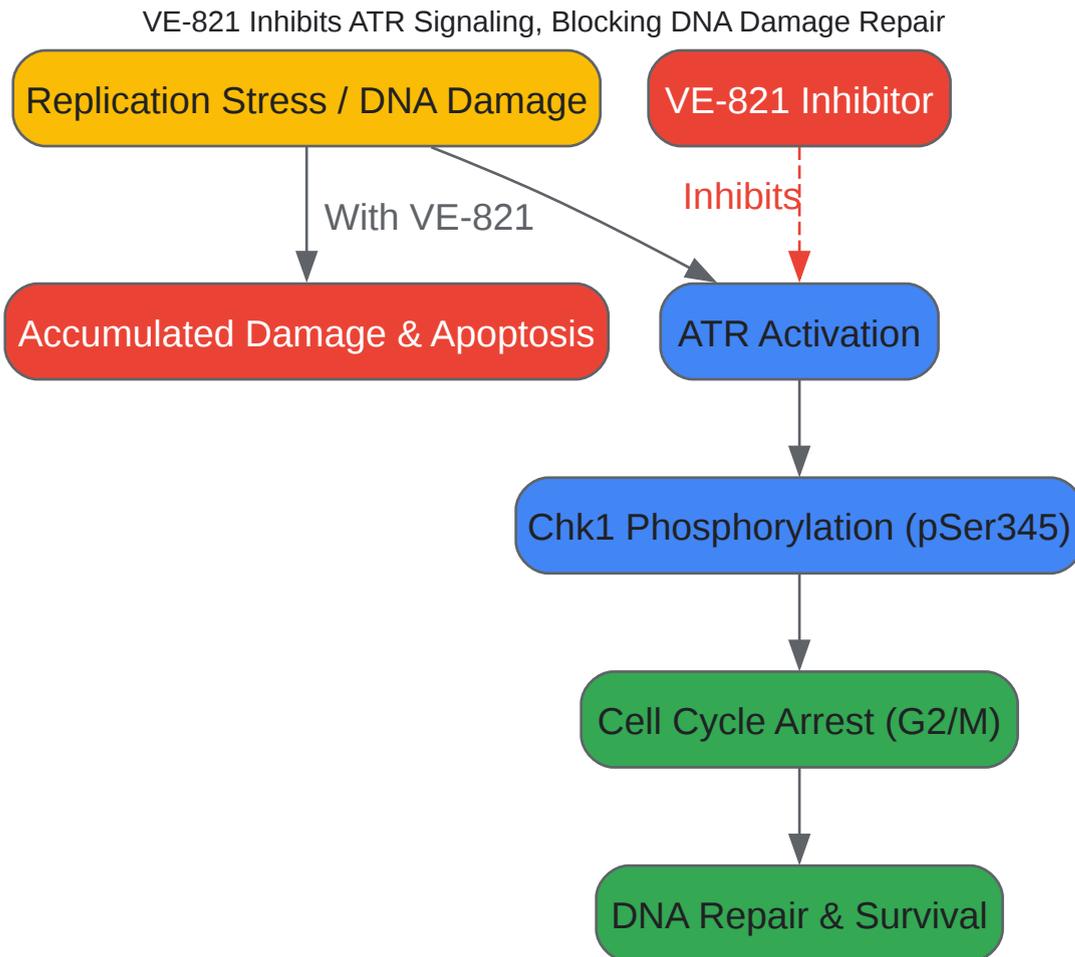
Protocol 2: Sensitizing Gastric Cancer Cells to Cisplatin [6]

This protocol describes using **VE-821** to overcome cisplatin resistance in gastric cancer.

- **Cell Lines:** MKN-45 and AGS gastric cancer cells.
- **Inhibitor Treatment:** Treat cells with **VE-821** (typical concentration range 5-20 μ M, requires optimization).
- **Co-treatment:** Combine **VE-821** with a range of cisplatin concentrations.
- **Assays:**
 - **Cell Viability:** Use CCK-8 assay after 24-48 hours of treatment.
 - **Apoptosis:** Use flow cytometry with Annexin V/PI staining.
 - **Mechanistic Validation:** Perform western blotting to show that **VE-821** downregulates cisplatin-induced phosphorylation of the ATR-Chk1 pathway and enhances levels of γ H2AX.

Mechanism of Action: ATR Signaling Pathway

The following diagram illustrates how **VE-821** inhibits the ATR-mediated DNA damage response, leading to the sensitization of cancer cells to DNA-damaging agents like radiation and chemotherapy.



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Troubleshooting Common Issues

- **Precipitate Formation in Stock Solution:** **VE-821** has limited solubility in aqueous solutions. If precipitate forms in your stock, ensure it is prepared in 100% DMSO and not subjected to repeated warming and cooling. Warm the vial gently at room temperature and vortex thoroughly before use. If precipitate persists, consider making a fresh stock solution.
- **Lack of Effect in Experiment:**
 - **Verify Inhibitor Activity:** Confirm that your batch of **VE-821** is effectively inhibiting its target by performing a western blot for phospho-Chk1 (Ser345) in your cell line after inducing DNA damage (e.g., with radiation or gemcitabine) [5].

- **Check Concentration:** The effective concentration can vary between cell lines. Conduct a dose-response curve to find the optimal sensitizing concentration with minimal single-agent toxicity (often starts at 1 μ M) [5].
- **Optimize Timing:** The sensitizing effect is strongest with pre-incubation before the DNA-damaging agent and continuous exposure afterward [5].

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